

Methods to prevent clogging with Aripiprazole Lauroxil viscous formulation

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Compound of Interest

Compound Name: *Aripiprazole Lauroxil*

Cat. No.: *B560186*

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Technical Support Center: Aripiprazole Lauroxil Viscous Formulation

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the viscous formulation of **Aripiprazole Lauroxil**.

Troubleshooting Guide: Preventing Clogging

Clogging of the needle during the administration of **Aripiprazole Lauroxil** is a potential issue due to the formulation's viscous and crystalline nature. Adherence to the correct preparation and administration technique is critical to ensure successful delivery.

Problem: Needle Clogging During Injection

Potential Causes and Solutions:

Potential Cause	Explanation	Recommended Solution
Improper Storage	The formulation is a suspension, and particles can settle over time if not stored correctly.	Store the pre-filled syringe horizontally at room temperature (20°C to 25°C; 68°F to 77°F).[1]
Inadequate Re-suspension	Settled drug particles can form a dense sediment at the bottom of the syringe, leading to a blockage at the needle inlet.	1. Tapping: Firmly tap the syringe at least 10 times to dislodge any settled material. [1][2][3] 2. Shaking: Vigorously shake the syringe for a minimum of 30 seconds to ensure a uniform suspension. [1][2][3] If the syringe is not used within 15 minutes of shaking, it must be shaken again for 30 seconds.
Slow Injection Speed	Aripiprazole Lauroxil formulation exhibits shear-thinning properties, meaning its viscosity decreases with an increased rate of shear (i.e., faster injection). A slow injection does not sufficiently reduce the viscosity, increasing the likelihood of clogging.[4]	Inject the entire content of the syringe intramuscularly in a rapid and continuous manner (in less than 10 seconds).[1][3] Studies have shown that a faster injection rate results in fewer injection site failures, such as needle clogging.[5]
Incorrect Needle Selection	Using a needle with too high a gauge (thinner needle) for the viscous formulation can increase the force required for injection and the risk of clogging.	Select the appropriate needle from the provided kit based on the injection site (deltoid or gluteal) and the patient's body habitus. The kits contain 20-gauge and 21-gauge needles of varying lengths.[2][3][6]
Air Bubbles in Syringe	While priming is necessary to remove air, failure to do so correctly can leave air pockets	After shaking and attaching the needle, bring the syringe into an upright position and tap it to

that may interfere with the smooth flow of the suspension. bring air to the top. Depress the plunger to remove the air until a few drops of the suspension are released.[6]

Frequently Asked Questions (FAQs)

Q1: Why is the specific administration technique (tapping, shaking, rapid injection) so crucial for **Aripiprazole Lauroxil**?

A1: The **Aripiprazole Lauroxil** formulation is an aqueous-based, crystalline suspension with non-Newtonian, shear-thinning properties.[1][4] This means its viscosity is not constant and decreases under stress.

- Tapping and Shaking: These steps are essential to re-suspend the drug particles uniformly. Due to its crystalline structure, improper suspension can lead to needle clogs.[1]
- Rapid Injection: A fast injection rate applies shear stress to the formulation, significantly lowering its viscosity and allowing it to flow more easily through the needle, thus preventing clogging.[4]

Q2: What are the available dosage strengths and corresponding injection volumes for Aristada®?

A2: Aristada® is available in several dosage strengths with corresponding injection volumes, which are important factors to consider for injectability.

Dosage Strength	Injection Volume	Dosing Frequency Options
441 mg	1.6 mL	Monthly
662 mg	2.4 mL	Monthly
882 mg	3.2 mL	Monthly or Every 6 weeks
1064 mg	3.9 mL	Every 2 months

(Data sourced from the FDA label for ARISTADA®)[3]

Q3: What needle gauges are provided with the **Aripiprazole Lauroxil** kits?

A3: The kits for Aristada® and Aristada Initio® include safety needles of different gauges and lengths to accommodate different injection sites and patient sizes.

- Aristada® 441 mg kit: Contains a 1-inch 21-gauge, a 1½-inch 20-gauge, and a 2-inch 20-gauge needle.[\[2\]](#)
- Aristada® 662 mg, 882 mg, and 1064 mg kits: Contain a 1½-inch 20-gauge and a 2-inch 20-gauge needle.[\[2\]](#)
- Aristada Initio® 675 mg kit: Contains a 1-inch 21-gauge, a 1½-inch 20-gauge, and a 2-inch 20-gauge needle.[\[6\]](#)

Q4: Can the injection be administered in any muscle?

A4: No, the injection site is specific to the dosage.

- 441 mg dose: Can be administered in the deltoid or gluteal muscle.[\[3\]](#)
- 662 mg, 882 mg, and 1064 mg doses: Must be administered in the gluteal muscle.[\[1\]](#)[\[3\]](#)

Experimental Protocols

Protocol for Measuring Injection Force of a Viscous Formulation

This protocol provides a general methodology for quantifying the injection force of viscous drug formulations like **Aripiprazole Lauroxil**, which can be adapted for specific laboratory settings.

Objective: To determine the force required to expel a viscous formulation from a pre-filled syringe through needles of various gauges at different, controlled injection speeds.

Materials:

- Pre-filled syringes with the test formulation.
- A selection of hypodermic needles with varying gauges (e.g., 20G, 21G, 22G).

- A universal testing machine (e.g., an Instron® machine) equipped with a compression platen and a load cell.
- A custom fixture to securely hold the syringe in a vertical position.
- Data acquisition software.

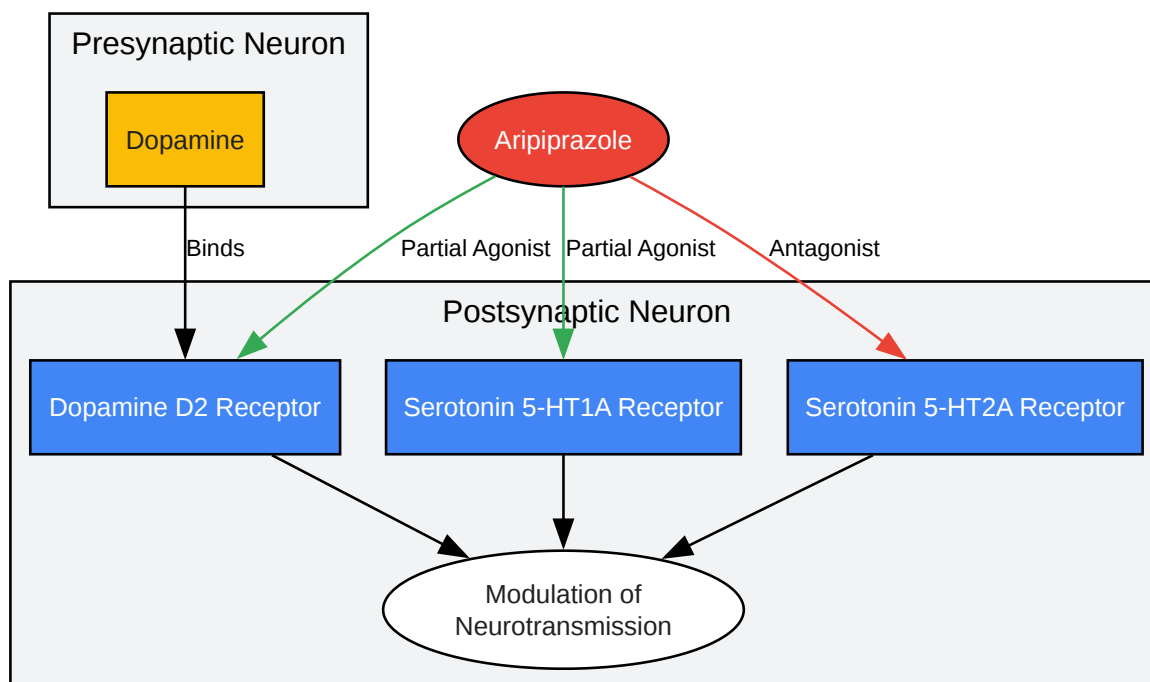
Methodology:

- Preparation:
 - Allow the pre-filled syringe to equilibrate to room temperature.
 - Prepare the formulation according to the recommended procedure (e.g., tapping and shaking for a specified duration).
 - Securely attach the desired gauge needle to the syringe.
 - Prime the syringe to remove any air.
- Setup:
 - Mount the syringe securely in the custom fixture on the universal testing machine.
 - Position the compression platen directly above the syringe plunger without making contact.
- Data Collection:
 - Set the data acquisition software to record force (in Newtons) and displacement (in millimeters) over time.
 - Program the testing machine to move the compression platen downwards at a constant speed to depress the plunger. Test a range of speeds that are relevant to a manual injection (e.g., from 50 mm/min to 500 mm/min).
 - Initiate the test. The machine will apply a constant velocity to the plunger, and the load cell will measure the resistive force.

- The test is complete once the entire volume of the formulation has been expelled.
- Analysis:
 - The output from the software will be a force vs. time or force vs. displacement curve.
 - From this curve, key parameters can be determined:
 - Peak Initial Force (PBF): The initial force required to start the plunger moving.
 - Dynamic Glide Force (DGF): The average force during the steady-state portion of the injection.
 - Repeat the experiment with different needle gauges and injection speeds to compare the effects on injection force.

Visualizations

Aripiprazole Mechanism of Action



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